

Comprehensive Spectroscopic Profiling: Ethyl 4-hydroxy-6-methylquinoline-3-carboxylate[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 4-hydroxy-6-methylquinoline-3-carboxylate

CAS No.: 79607-24-2

Cat. No.: B3430062

[Get Quote](#)

Executive Summary & Chemical Identity

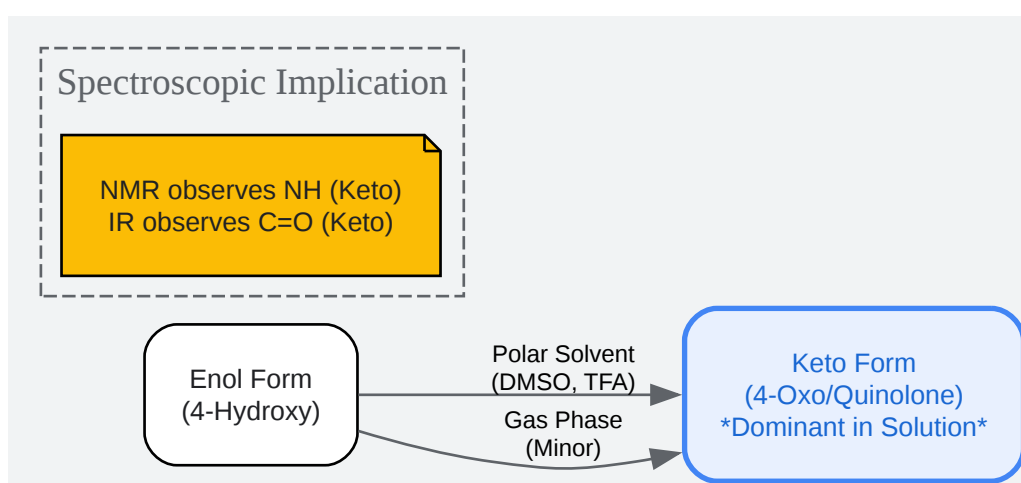
Ethyl 4-hydroxy-6-methylquinoline-3-carboxylate (also known as Ethyl 6-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate) is a bicyclic heteroaromatic ester.[1] It serves as a pivotal intermediate in the Gould-Jacobs reaction, primarily utilized to access the 4-quinolone core structure essential for antibacterial drug discovery.[1]

- IUPAC Name: Ethyl 6-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate[1][2][3][4]
- CAS Number: 85418-82-2 (Alternate: 79607-24-2)[1]
- Molecular Formula: C₁₃H₁₃NO₃[1]
- Molecular Weight: 231.25 g/mol [1]
- Melting Point: 289–291 °C (Decomposes)[5][6][7][8]

- Solubility Profile: Poor solubility in non-polar solvents; soluble in hot DMSO, DMF, and Trifluoroacetic acid (TFA).

Structural Tautomerism

A critical factor in spectroscopic analysis is the keto-enol tautomerism.^[1] While often named as the "4-hydroxy" derivative, the compound exists predominantly as the 4-oxo (quinolone) tautomer in the solid state and in polar solvents (DMSO, TFA).^[1] This dictates the appearance of the carbonyl signals in IR and NMR.^[1]



[Click to download full resolution via product page](#)

Figure 1: Tautomeric equilibrium favoring the 4-oxo form in standard analytical conditions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the compound's high melting point and intermolecular hydrogen bonding, solubility in CDCl_3 is often insufficient for high-resolution NMR.^[1] Trifluoroacetic acid- d_1 (TFA- d_1) or DMSO- d_6 are the preferred solvents.^[1]

^1H NMR Data (400 MHz, TFA- d_1)

The following data reflects the protonated cationic species typical in TFA solution.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Logic
9.08	Singlet (s)	1H	-	H-2	Most deshielded proton; adjacent to ring nitrogen and ester carbonyl.[1]
8.31	Singlet (s)	1H	-	H-5	Deshielded by the C-4 carbonyl (peri-effect). [1] Singlet appearance due to C-6 methyl substitution. [1]
7.93 – 7.86	Multiplet (m)	2H	-	H-7, H-8	Remaining aromatic protons; H-8 is typically adjacent to NH.[1]
4.55	Quartet (q)	2H	J = 6.4	Ethyl CH ₂	Characteristic ester methylene signal.[1]

2.54	Singlet (s)	3H	-	Ar-CH ₃	Methyl group attached to the aromatic C-6 position. [1]
1.40	Triplet (t)	3H	J = 6.4	Ethyl CH ₃	Characteristic ester methyl signal.[1]
~11-13	Broad (br)	1H	-	NH	(Observed in DMSO-d ₆ , typically absent/exchanged in TFA-d ₁).[1]

“

Analyst Note: In DMSO-d₆, the NH proton typically appears as a broad singlet between 12.0–13.0 ppm.[1] The H-2 signal may shift slightly upfield to ~8.6 ppm compared to TFA.[1]

¹³C NMR Data (100 MHz, DMSO-d₆)

Predicted/Representative values based on 6-methyl-4-oxo analogues.

Chemical Shift (δ , ppm)	Assignment	Carbon Type
174.0	C-4	Quinolone Carbonyl (Ketone). [1] Distinctly downfield.
165.0	COO-Et	Ester Carbonyl.
145.5	C-2	C=N / C-N bond character.[1]
139.0	C-8a	Quaternary aromatic bridgehead.
135.0	C-6	Aromatic carbon bearing the methyl group.[1]
126.0 – 119.0	C-5, C-7, C-8	Aromatic methines.
110.0	C-3	Alpha-carbon to the ketone and ester.[1]
60.0	O-CH ₂	Ethyl ester methylene.[1]
21.0	Ar-CH ₃	Methyl substituent.[1][2]
14.5	CH ₃	Ethyl ester methyl.[1]

Infrared (IR) Spectroscopy

The IR spectrum is dominated by the vibrational modes of the ester and the vinylogous amide (quinolone core).[1]

Wavenumber (cm ⁻¹)	Intensity	Assignment	Notes
3200 – 2800	Broad	N-H Stretch	Indicates the keto (lactam) tautomer. ^[1] Often broad due to H-bonding.
1710 – 1680	Strong	C=O ^[1] (Ester)	Typical conjugated ester stretch. ^[1]
1635 – 1615	Strong	C=O ^[1] (Quinolone)	Characteristic "quinolone band"; lower frequency due to conjugation with NH.
1600 – 1550	Medium	C=C / C=N	Aromatic ring breathing modes. ^[1]
1250 – 1200	Strong	C-O Stretch	Ester C-O-C asymmetric stretch. ^[1]

Mass Spectrometry (MS)

The mass fragmentation pattern is characteristic of ethyl quinoline-3-carboxylates, involving the sequential loss of the ethyl group and the carboxyl moiety.^[1]

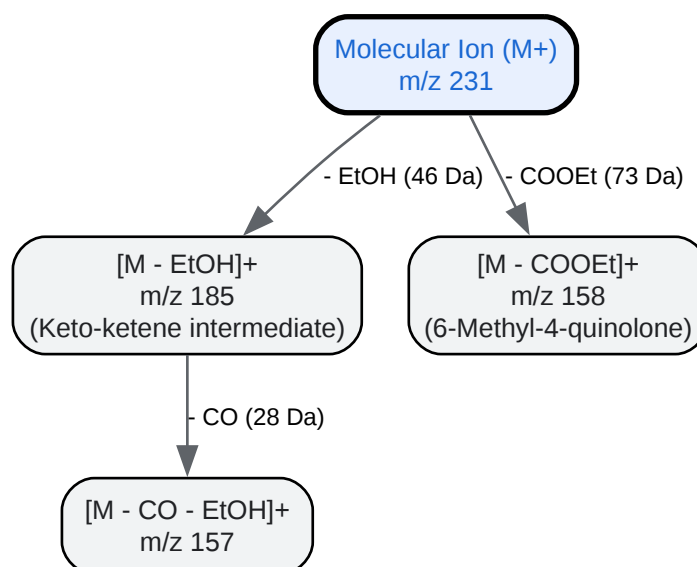
- Ionization Mode: Electron Impact (EI, 70 eV) or ESI+.^[1]
- Molecular Ion (M⁺): m/z 231

Fragmentation Pathway

- M⁺ (m/z 231): Parent ion.
- [M - 45]⁺ (m/z 186): Loss of ethoxy radical (–OEt).^[1]
- [M - 46]⁺ (m/z 185): Loss of ethanol (EtOH), a common pathway for ethyl esters with proximal protons (McLafferty-like or proximity effect).^[1] Base Peak is often the acylium ion or

the stable quinolone core.[1]

- $[M - 73]^+$ (m/z 158): Loss of the entire ester group ($-\text{COOEt}$), leaving the 4-hydroxy-6-methylquinoline core.[1]



[Click to download full resolution via product page](#)

Figure 2: Primary fragmentation pathway observed in EI-MS.[1]

Experimental Protocol: Sample Preparation

To ensure reproducible spectroscopic data, follow this preparation workflow:

- **Purification:** Recrystallize the crude solid from Ethanol or DMF/Ethanol mixture.[1] The pure compound appears as a pale beige/yellow powder.[1]
- **Drying:** Dry under high vacuum at 80 °C for 4 hours to remove solvent residues (ethanol signals at 1.05/3.5 ppm or water at 3.3 ppm in DMSO can obscure peaks).
- **NMR Sample:**
 - Add 10-15 mg of sample to 0.6 mL TFA- d_1 (for sharpest peaks).[1]
 - Alternatively, use DMSO- d_6 and heat the tube gently to 50 °C to improve solubility and sharpen the exchangeable NH proton signal.[1]

References

- Bai, H. (2018).[1][5][6] Three-Component One-Pot Approach to Highly Efficient and Sustainable Synthesis of the Functionalized Quinolones. ACS Omega, 3(9), 11233–11251. [6][8] [Link\[1\]\[6\]\[8\]](#)
- Garudachar, B., Isloor, A. M., & Satyanarayan, M. N. (2013).[9] Crystal structure of ethyl 6-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate, C₁₃H₁₃NO₃. [1][4][9] Zeitschrift für Kristallographie - New Crystal Structures, 228(4), 503-504. [1] [Link\[1\]](#)
- Gould, R. G., & Jacobs, W. A. (1939). The Synthesis of Certain Substituted Quinolines and 5,6-Benzoquinolines. Journal of the American Chemical Society, 61(10), 2890–2895.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ethyl 6-fluoro-4-hydroxyquinoline-3-carboxylate | C₁₂H₁₀FNO₃ | CID 710779 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Three-Component One-Pot Approach to Highly Efficient and Sustainable Synthesis of the Functionalized Quinolones via Linear/Branched Domino Protocols, Key Synthetic Methods for the Floxacin of Quinolone Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Three-Component One-Pot Approach to Highly Efficient and Sustainable Synthesis of the Functionalized Quinolones via Linear/Branched Domino Protocols, Key Synthetic Methods for the Floxacin of Quinolone Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling: Ethyl 4-hydroxy-6-methylquinoline-3-carboxylate[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3430062/docs#comprehensive-spectroscopic-profiling-ethyl-4-hydroxy-6-methylquinoline-3-carboxylate-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)